

# Technical Guide: Toxicity Profile and Handling Precautions for 2-Phenoxybenzophenone

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 2-Phenoxybenzophenone

CAS No.: 42506-05-8

Cat. No.: B14659841

[Get Quote](#)

## Executive Summary & Compound Identification[1]

**2-Phenoxybenzophenone** (CAS: 42506-05-8) is a diaryl ketone derivative characterized by a benzophenone core substituted with a phenoxy group at the ortho position.[1] While widely utilized in organic synthesis and photochemistry research, specific toxicological data for this isomer is limited in public registries compared to its parent compound (Benzophenone) or its para-isomer (4-Phenoxybenzophenone).[1]

**Critical Safety Directive:** Due to the scarcity of isomer-specific in vivo data, this guide applies the Precautionary Principle. Researchers must handle this compound assuming it shares the established hazard profile of the Benzophenone class: potential endocrine disruption, photosensitization, and organ system toxicity (Liver/Kidney).[1]

## Physicochemical Identity[1][2]

Property	Data
Chemical Name	(2-Phenoxyophenyl)(phenyl)methanone
CAS Number	42506-05-8
Molecular Formula	C <sub>19</sub> H <sub>14</sub> O <sub>2</sub>
Molecular Weight	274.31 g/mol
Physical State	Crystalline Solid (White to Off-white)
Solubility	Soluble in organic solvents (DCM, Ethyl Acetate, Toluene); Insoluble in water.[2]
Structural Alert	Benzophenone moiety (Photoactive, potential DNA intercalator upon activation).[1]

## Toxicological Profile: Mechanism & Risk Assessment

### Read-Across & Structure-Activity Relationship (SAR)

In the absence of direct LD50 data for **2-Phenoxybenzophenone**, safety limits are derived from "Read-Across" analysis using Benzophenone (CAS 119-61-9) and 4-Phenoxybenzophenone (CAS 6317-73-3) as surrogates.

- Acute Toxicity (Estimated): Low.[1]
  - Analog Data: Benzophenone Oral LD50 (Rat) > 10,000 mg/kg; Dermal LD50 (Rabbit) > 3,535 mg/kg.[1]
  - Inference: **2-Phenoxybenzophenone** is likely non-lethal in acute accidental exposures but poses chronic risks.[1]
- Irritation Potential: Moderate.[1]
  - Likely to cause Skin Irritation (Category 2) and Eye Irritation (Category 2A) due to lipophilic penetration and local tissue interaction.[1]

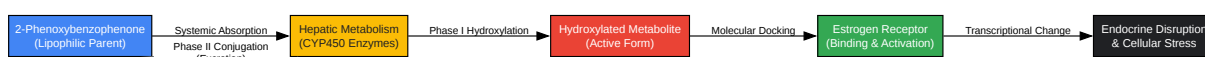
- Sensitization: High Probability.[1]
  - Benzophenones are known contact allergens and photosensitizers.[1] The ortho-phenoxy group may sterically hinder some metabolic attacks but does not negate the photo-reactive carbonyl core.[1]

## Mechanism of Toxicity: The Metabolic Pathway

The primary concern with benzophenone derivatives is their metabolism by Cytochrome P450 enzymes (specifically CYP2B family) into hydroxylated metabolites.[1] These metabolites often exhibit higher estrogenic activity than the parent compound.[1]

Hypothetical Metabolic Activation Pathway:

- Ingestion/Absorption: Lipophilic entry into systemic circulation.[1]
- Phase I Metabolism: Hydroxylation at the 4-position of the unsubstituted phenyl ring.[1]
- Endocrine Interaction: The resulting 4-hydroxy-**2-phenoxybenzophenone** mimics 17 $\beta$ -estradiol, potentially binding to Estrogen Receptors (ER).[1]



[Click to download full resolution via product page](#)

Caption: Predicted metabolic activation pathway of **2-Phenoxybenzophenone** leading to potential endocrine activity.

## Handling Precautions & Exposure Control Engineering Controls

- Primary Barrier: All handling of the dry powder must occur within a Chemical Fume Hood to prevent inhalation of particulates.[1]

- **Lighting:** As a benzophenone derivative, the compound is photo-active.[1] Store and handle under Amber Light or UV-filtered lighting if the experiment is light-sensitive.
- **Static Control:** Organic powders can generate static charges.[1] Ground all weighing equipment.

## Personal Protective Equipment (PPE) Matrix

Zone	Equipment	Rationale
Respiratory	N95 or P2 Particulate Respirator	Essential during weighing/transfer to prevent inhalation of dust.[1]
Dermal	Nitrile Gloves (Min 0.11mm thick)	Benzophenones penetrate skin; Nitrile offers >480m breakthrough protection.[1]
Ocular	Chemical Safety Goggles	Prevent irritation from dust or splashes; Safety glasses are insufficient for powders.[1]
Body	Lab Coat (Cotton/Poly blend)	Standard protection; Tyvek sleeves recommended for large scale handling.[1]

## Operational Protocols: Safe Handling & Synthesis Setup

This protocol uses a Self-Validating Workflow approach.[1] Each step includes a "Check" to ensure safety before proceeding.

### Protocol 4.1: Preparation of Stock Solution (10 mM)

Objective: Safely solubilize **2-Phenoxybenzophenone** for biological or chemical assay without personnel exposure.

Materials:

- **2-Phenoxybenzophenone** (Solid)
- DMSO (Dimethyl sulfoxide) - Note: DMSO enhances skin permeability; handle with extreme care.[1]
- Vortex mixer[1]
- Amber glass vial (4 mL)[1]

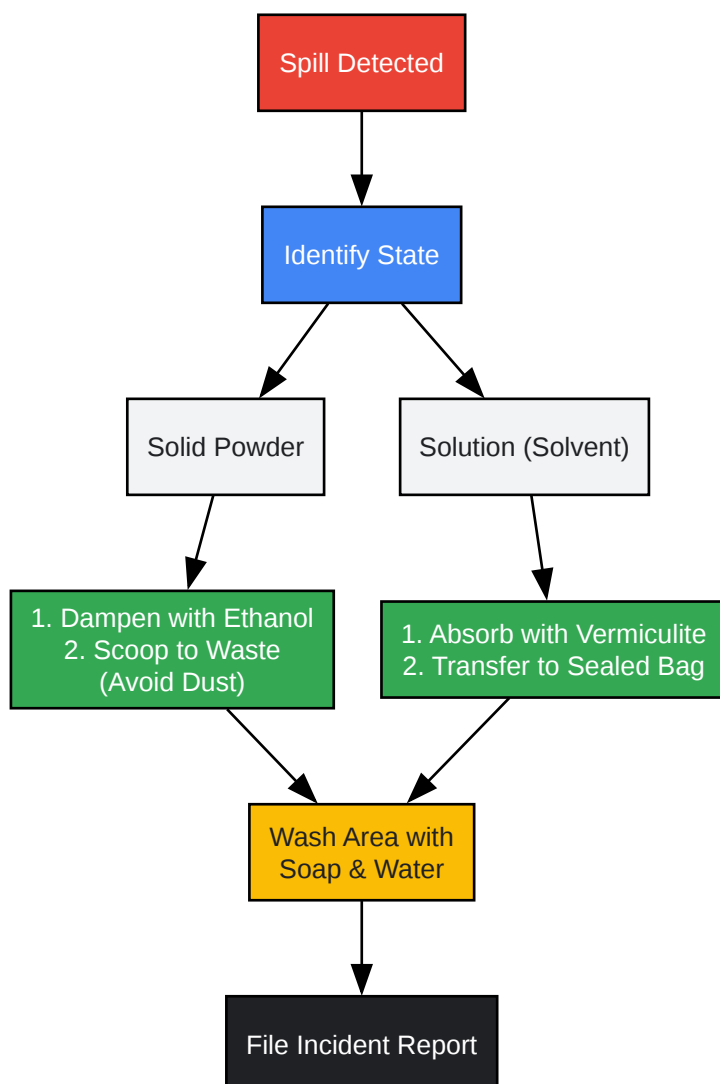
#### Step-by-Step Methodology:

- Pre-Weighing Validation:
  - Check: Is the balance located inside the fume hood or a powder containment enclosure?
  - Action: Put on double nitrile gloves.[1]
- Weighing:
  - Calculate mass required:  
  
for  
  
of  
  
solution.[1]
  - Transfer solid to the amber vial using an anti-static spatula.[1]
  - Critical: Wipe the exterior of the vial with a solvent-dampened tissue (Ethanol) before removing it from the balance area to remove invisible dust.[1]
- Solubilization:
  - Add  
  
of DMSO to the vial.[1]
  - Cap tightly.[1][3][4][5] Vortex for 30 seconds.[1]

- Observation: The solution should be clear. If turbid, sonicate for 5 minutes.[1]
- Labeling & Storage:
  - Label with: "WARNING: Benzophenone Derivative - Endocrine Suspect".[1]
  - Store at  
  
in the dark.

## Protocol 4.2: Spill Management Logic

In the event of a spill, follow this decision logic to minimize contamination.



[Click to download full resolution via product page](#)

Caption: Decision matrix for responding to **2-Phenoxybenzophenone** spills.

## Emergency Response

- Inhalation: Move to fresh air immediately. If breathing is difficult, administer oxygen.[1][4]  
Alert: Delayed pulmonary irritation is possible; monitor for 24 hours.
- Skin Contact: Wash with soap and water for 15 minutes.[1] Do not use alcohol to wash skin, as it may increase the absorption of the compound.[1]
- Eye Contact: Rinse cautiously with water for 15 minutes.[1][4] Remove contact lenses if present.[1][4][5][6] Seek medical attention.
- Fire: Use Carbon Dioxide ( ), Dry Chemical, or Foam.[1][6] Warning: Combustion may produce toxic carbon oxides ( , ).[1]

## References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 10802273, **2-Phenoxybenzophenone**. [1] Retrieved from [Link][1]
- European Food Safety Authority (EFSA) (2009). Toxicological evaluation of benzophenone. [1][7] EFSA Journal. [1] Retrieved from [Link][1]
- International Agency for Research on Cancer (IARC). Benzophenone: IARC Monographs on the Evaluation of Carcinogenic Risks to Humans. [1] Retrieved from [Link][1]
- Rhodes, M. C., et al. (2007). Carcinogenesis studies of benzophenone in rats and mice. [1] Food and Chemical Toxicology. [1][7] Retrieved from [Link]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. cpachem.com \[cpachem.com\]](http://cpachem.com)
- [2. 2-HYDROXY-4-METHOXYBENZOPHENONE | CAMEO Chemicals | NOAA \[cameochemicals.noaa.gov\]](https://cameochemicals.noaa.gov)
- [3. WERCS Studio - Application Error \[assets.thermofisher.com\]](https://assets.thermofisher.com)
- [4. fishersci.com \[fishersci.com\]](http://fishersci.com)
- [5. tcichemicals.com \[tcichemicals.com\]](http://tcichemicals.com)
- [6. ICSC 0389 - BENZOPHENONE \[chemicalsafety.ilo.org\]](https://chemicalsafety.ilo.org)
- [7. Safety of benzophenone to be used as flavouring - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [Technical Guide: Toxicity Profile and Handling Precautions for 2-Phenoxybenzophenone]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14659841/docs#technical-guide-toxicity-profile-and-handling-precautions-for-2-phenoxybenzophenone\]](https://www.benchchem.com/product/b14659841/docs#technical-guide-toxicity-profile-and-handling-precautions-for-2-phenoxybenzophenone)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)